

Part 1: Operational Identification & Verification

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Compound of Interest

Compound Name: 302.29 (Anhydrous)

Cat. No.: B7943513

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CRITICAL CHECK: The molecular weight **302.29 (Anhydrous)** specifically identifies Hematoxylin (C₁₆H₁₄O₆) in many major laboratory catalogs (e.g., Fisher Scientific, Sigma-Aldrich). While other compounds (like Levamisole Phosphate or Terizidone) share this molecular weight, the specific syntax "**302.29 (Anhydrous)**" is the standard catalog identifier for Hematoxylin powder intended for histological staining.

Before proceeding, verify the CAS Number on your container:

- CAS 517-28-2: Hematoxylin (Proceed with this guide).[\[1\]](#)[\[2\]](#)
- CAS 16595-80-5: Levamisole Hydrochloride (Stop; requires different biological waste protocols).

Part 2: Executive Safety & Disposal Summary

The Core Challenge: Hematoxylin itself is a naturally derived phenolic compound (from Logwood). While not classified as a P-listed or U-listed acute hazardous waste by the US EPA (RCRA), it is an irritant and combustible. The primary disposal failure in laboratories is not the powder itself, but the downstream waste streams created when it is mixed with mordants (Mercury, Chromium) or solvents (Ethanol).

Immediate Action Plan:

State of Matter	Classification	Primary Hazard	Disposal Method
Pure Powder	Chemical Waste	Irritant / Combustible	High-temperature Incineration (Lab Pack).
Liquid (Alcoholic)	Hazardous Waste	Ignitable (D001)	Fuel Blending / Incineration.
Liquid (w/ Metals)	Hazardous Waste	Toxicity (D009 Hg, D007 Cr)	DO NOT MIX. Segregated Heavy Metal Stream.

Part 3: Detailed Disposal Protocols

Protocol A: Disposal of Pure Anhydrous Powder (The "302.29" Substance)

Use this protocol for expired shelf-stock or spilled dry powder.

- Containment:
 - Do not sweep dry dust; this generates aerosolized particulates which are respiratory irritants.
 - Cover spills with a damp absorbent pad or use a HEPA-filtered vacuum dedicated to chemical cleanup.
 - Transfer waste into a wide-mouth high-density polyethylene (HDPE) jar.
- Labeling:
 - Label as "Non-Regulated Chemical Waste" (unless local state codes dictate otherwise) or "Hazardous Waste - Irritant."
 - Explicitly write: "Hematoxylin Anhydrous - Solid."
- Destruction:

- Do not landfill. The phenolic structure requires thermal destruction to prevent leaching.
- Route to a licensed facility for Incineration with scrubber systems.

Protocol B: Disposal of Prepared Staining Solutions (The Operational Reality)

As a scientist, you rarely dispose of the powder alone. You dispose of the stain. This is where the regulatory risk lies.

Step 1: Mordant Verification (The "Kill Step") You must identify the formulation type before pouring anything.

- Harris/Mayer's (Modern): Usually Aluminum/Ammonium salts. (Low Hazard).
- Zenker's/Helly's (Traditional): Contains Mercury or Chromium. (Extreme Hazard).

Step 2: Segregation Workflow

- Scenario 1: Mercury/Chromium Based
 - Action: Collect in a dedicated carboy labeled "Heavy Metal Waste (Mercury/Chromium)."
 - Prohibition: NEVER pour down the drain. NEVER mix with general organic solvents (creates "mixed waste" which is astronomically expensive to dispose of).
 - RCRA Codes: D009 (Mercury), D007 (Chromium).
- Scenario 2: Alcohol-Based (No Heavy Metals)
 - Action: Collect in a carboy labeled "Flammable Solvents."
 - RCRA Code: D001 (Ignitable).
- Scenario 3: Aqueous/Aluminum Based (No Alcohol, No Heavy Metals)
 - Action: Check local POTW (Publicly Owned Treatment Works) limits.

- Expert Insight: While often theoretically drain-safe in small quantities, the high Chemical Oxygen Demand (COD) of Hematoxylin means it should ideally be collected as "Non-Hazardous Chemical Waste" to prevent staining of municipal pipes and potential fines.

Part 4: Scientific Rationale & Mechanism

Why "Anhydrous" Matters (Stoichiometry): The distinction "**302.29 (Anhydrous)**" vs. the hydrate is critical for solution preparation, not just inventory.

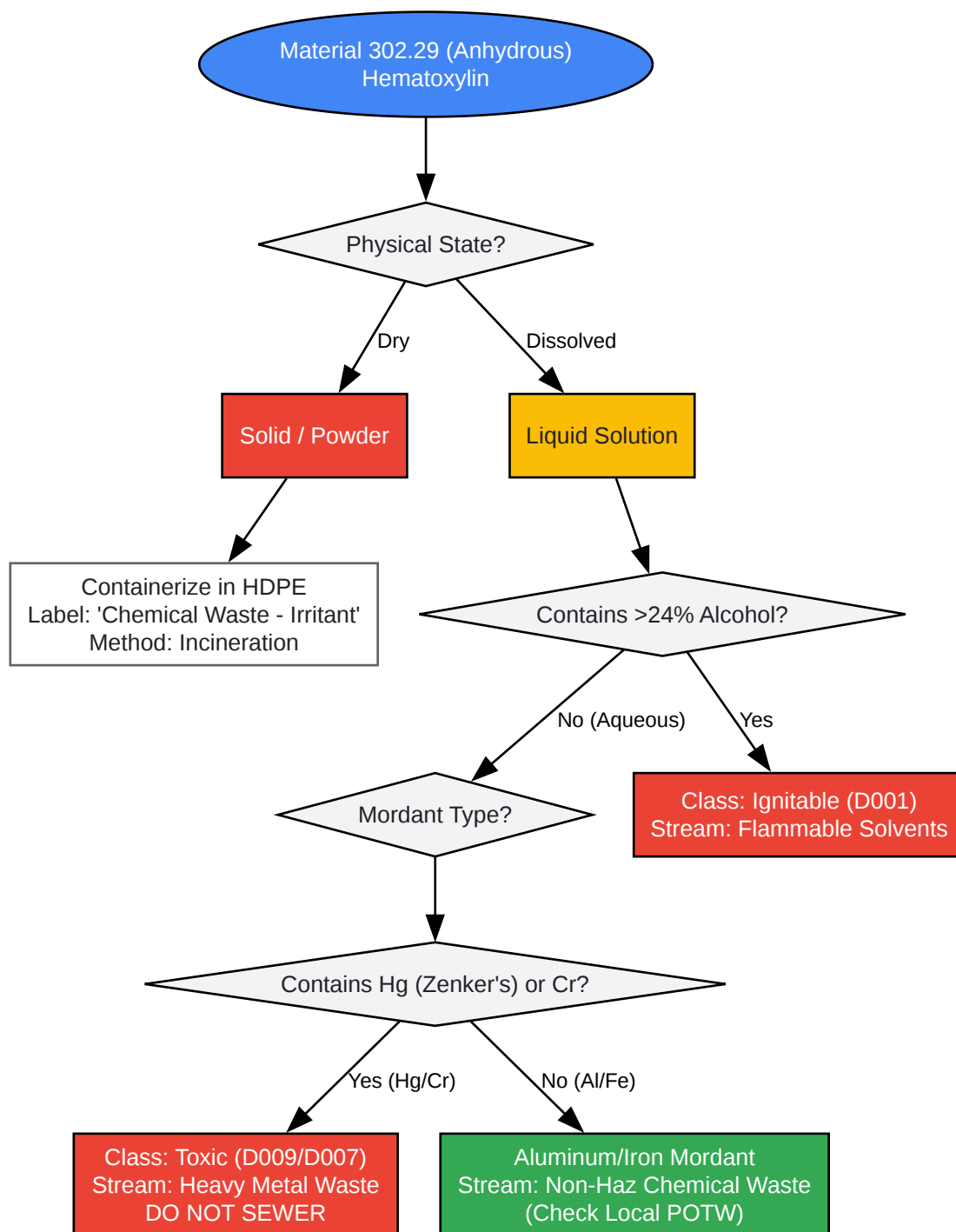
- Oxidation Mechanism: Hematoxylin () is not the active dye. It must be oxidized to Hematein ().
- Disposal Implication: Old "ripened" solutions contain Hematein, which has different solubility profiles. However, the disposal path remains the same: thermal destruction. The phenolic hydroxyl groups make the compound prone to forming quinones, which are biologically active and should not enter the water table.

Self-Validating Safety System:

- Color Check: If your waste stream is Dark Purple/Black, it indicates the presence of the Lake complex (Hematein + Mordant). This visual cue confirms you are handling a metal-complexed waste, necessitating the "Heavy Metal" decision tree logic below.

Part 5: Decision Matrix (Visualization)

The following diagram illustrates the critical decision logic for disposing of Material 302.29, ensuring compliance with RCRA and local safety standards.



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Caption: Operational decision tree for segregating Hematoxylin waste streams based on physical state and chemical additives (mordants/solvents).

Part 6: Physicochemical Data for Safety Assessment

Property	Value	Operational Relevance
Molecular Weight	302.29 g/mol	Confirmation of Anhydrous Identity.[1][2][3][4][5][6][7]
CAS Number	517-28-2	Unique identifier for regulatory reporting.[2]
Appearance	Tan to light yellow powder	Darkens to red/brown upon oxidation (aging).
Solubility	Soluble in alcohol, glycerol	Dictates cleanup solvent (use ethanol for wiping surfaces).
Combustibility	Combustible	Store away from strong oxidizers (e.g., Peroxides, Nitrates).
RCRA Status	Not Listed (P/U)	Regulated by characteristic (Ignitability/Toxicity) if mixed.

References

- Fisher Scientific. (n.d.). Hematoxylin hydrate, 80% (dry wt.), Formula Weight **302.29 (Anhydrous)**.^{[1][8]} Thermo Fisher Scientific. Retrieved February 25, 2026, from [[Link](#)]
- PubChem. (2025).^{[4][5]} Hematoxylin Compound Summary (CID 11267). National Center for Biotechnology Information. Retrieved February 25, 2026, from [[Link](#)]
- US Environmental Protection Agency (EPA). (2024). Resource Conservation and Recovery Act (RCRA) Regulations - 40 CFR Part 261. Retrieved February 25, 2026, from [[Link](#)]

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Sources

- [1. Hematoxylin hydrate, 80% \(dry wt.\), water 8% 25 g | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific \[fishersci.at\]](#)
- [2. cdhfinechemical.com \[cdhfinechemical.com\]](#)
- [3. chemsavers.com \[chemsavers.com\]](#)
- [4. Flumazenil F-18 | C15H14FN3O3 | CID 11652375 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [5. U.S. Department of Health & Human Services - Compound 526874: 2-\(2-\(2-Isobutoxy-ethoxy\)-ethoxy\)-ethyl trifluoroacetate \[catalog-beta.data.gov\]](#)
- [6. aksci.com \[aksci.com\]](#)
- [7. chemscene.com \[chemscene.com\]](#)
- [8. Hematoxylin hydrate, 80% \(dry wt.\), water 8% 25 g | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific \[fishersci.se\]](#)
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